Part 1: Core Molecular Profile: Physicochemical & Spectroscopic Characterization

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-(Carboxymethyl)benzoic acid*
CAS No.:	*2084-13-1*
Cat. No.:	*B1361844*

Get Quote

3-Carboxyphenylacetic acid is a dicarboxylic acid featuring both a benzoic acid and a phenylacetic acid moiety. This unique arrangement of functional groups, separated by a methylene bridge, imparts distinct chemical properties that are highly valuable for molecular construction. The differing pKa values and steric environments of the two carboxyl groups allow for selective chemical manipulations, making it a powerful building block.

Physicochemical Properties

The properties of 3-Carboxyphenylacetic acid are dictated by the presence of two polar carboxylic acid groups on a rigid aromatic ring, leading to strong intermolecular hydrogen bonding.

© 2026 BenchChem. All rights reserved.

Property	Value (Estimated/Typical)	Justification
Chemical Formula	$C_9H_8O_4$	Based on molecular structure.
Molecular Weight	180.16 g/mol	Calculated from the chemical formula.
CAS Number	37535-49-2	Identifier for the 3-carboxy isomer.
Appearance	White to off-white crystalline powder	Typical for aromatic carboxylic acids.
Melting Point	~185-190 °C	High melting point is expected due to extensive hydrogen bonding from two carboxylic acid groups, similar to its isomers.
Solubility	Sparingly soluble in water; Soluble in polar organic solvents (e.g., DMSO, DMF, Methanol, Ethanol); Soluble in aqueous base.	The nonpolar benzene ring limits water solubility, but the polar carboxyl groups allow dissolution in polar solvents and deprotonation in base.
pKa_1 (Benzoic acid)	~4.0 - 4.5	Similar to benzoic acid, slightly influenced by the electron-withdrawing character of the second carboxyl group.
pKa_2 (Acetic acid)	~4.5 - 5.0	Similar to phenylacetic acid, expected to be slightly weaker than the benzoic acid proton.

Spectroscopic Signature

The structural features of 3-Carboxyphenylacetic acid give rise to a predictable and distinct spectroscopic profile, essential for reaction monitoring and quality control.

© 2026 BenchChem. All rights reserved.

Spectroscopy	Wavenumber (cm^{-1}) / Chemical Shift (δ, ppm)	Assignment & Expert Interpretation
Infrared (IR)	3300-2500 (very broad)	O-H Stretch (Carboxylic Acid Dimer): This characteristically broad and strong signal is a hallmark of the hydrogen-bonded dimer formed by carboxylic acids.
1710-1680 (strong)	C=O Stretch (Carboxylic Acid): A strong, sharp absorption. The peak may be broadened or show a shoulder due to the two slightly different carbonyl environments.	
1600-1450 (multiple)	C=C Stretch (Aromatic Ring): Multiple sharp peaks characteristic of the benzene ring.	
^{1}H NMR	~12.0-13.0 (broad singlet, 2H)	-COOH Protons: These acidic protons are highly deshielded and often appear as a very broad signal. Their visibility and position can be highly dependent on solvent and concentration. Exchange with D_2O will cause this signal to disappear.
~7.5-8.2 (multiplet, 4H)	Aromatic Protons: The four protons on the meta-substituted ring will produce a complex splitting pattern.	
~3.7 (singlet, 2H)	Methylene Protons (-CH_2-): These protons are adjacent to both the aromatic ring and a	

© 2026 BenchChem. All rights reserved.

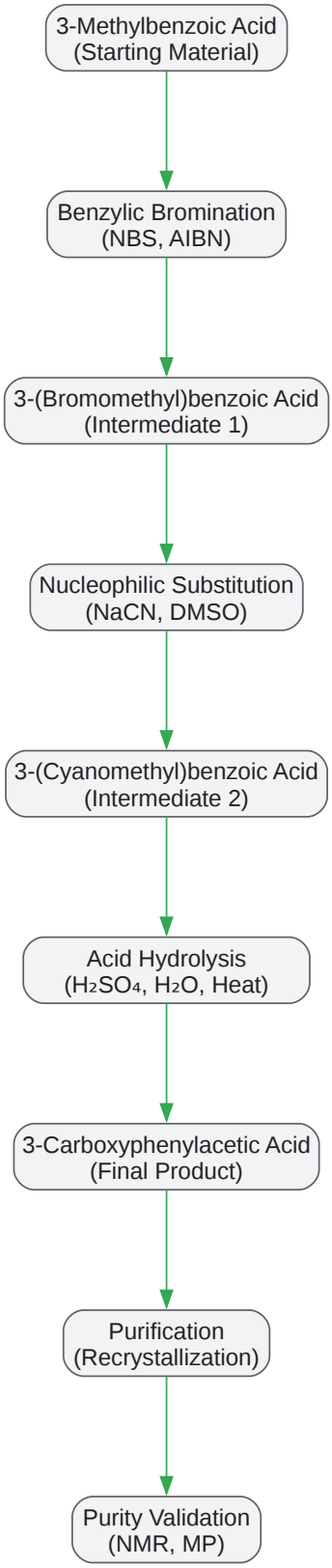
	carbonyl group, appearing as a clean singlet as there are no adjacent protons to couple with.	
^{13}C NMR	~171-175	Carboxyl Carbon (-CH_2COOH):** The carbonyl carbon of the acetic acid moiety.
~167-170	Carboxyl Carbon (Ar-COOH): The carbonyl carbon of the benzoic acid moiety, typically found slightly upfield from the aliphatic counterpart.	
~128-140	Aromatic Carbons: Six distinct signals are expected, two of which will be quaternary (lacking attached protons) and will have lower intensity.	
~40-45	Methylene Carbon (-CH_2-): The aliphatic carbon of the methylene bridge.	

Part 2: Synthesis and Purification Protocol

A reliable synthetic route to 3-Carboxyphenylacetic acid starts from a commercially available substituted toluene. The following protocol details a common and effective strategy involving benzylic bromination, cyanation, and subsequent hydrolysis. This multi-step synthesis is robust and allows for clear intermediate characterization.

Overall Synthetic Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthetic pathway from 3-Methylbenzoic Acid to 3-Carboxyphenylacetic Acid.

© 2026 BenchChem. All rights reserved.

Step-by-Step Experimental Protocol: Synthesis via Nitrile Hydrolysis

Causality: This route is chosen for its reliability. The conversion of a benzyl bromide to a nitrile followed by hydrolysis is a classic and high-yielding method for extending a carbon chain by one to form a carboxylic acid.[1][2]

- Step 1: Benzylic Bromination of 3-Methylbenzoic Acid
  - Rationale: N-Bromosuccinimide (NBS) with a radical initiator like Azobisisobutyronitrile (AIBN) is the standard method for selectively brominating the benzylic position without affecting the aromatic ring or the carboxylic acid.
  - Procedure:
    1. In a round-bottom flask equipped with a reflux condenser, dissolve 3-methylbenzoic acid (1.0 eq) in a nonpolar solvent like carbon tetrachloride (CCl_4).
    2. Add NBS (1.1 eq) and a catalytic amount of AIBN (0.02 eq).
    3. Heat the mixture to reflux (approx. 80°C) and irradiate with a heat lamp to initiate the reaction. Monitor progress by TLC.
    4. Upon completion, cool the mixture. The succinimide byproduct will precipitate and can be removed by filtration.
    5. Evaporate the solvent under reduced pressure to yield crude 3-(bromomethyl)benzoic acid. This intermediate is often used directly in the next step.
- Step 2: Cyanation of 3-(Bromomethyl)benzoic Acid
  - Rationale: Sodium cyanide (NaCN) is a potent nucleophile that readily displaces the bromide in an S_n2 reaction to form the benzyl cyanide intermediate. A polar aprotic solvent like DMSO is used to dissolve the cyanide salt and accelerate the reaction.
  - Procedure:

© 2026 BenchChem. All rights reserved.

1. Dissolve the crude 3-(bromomethyl)benzoic acid (1.0 eq) in DMSO.
2. Carefully add NaCN (1.2 eq) portion-wise. The reaction is exothermic. Maintain the temperature below 50°C with a water bath.
3. Stir at room temperature for 4-6 hours until TLC indicates the consumption of the starting material.
4. Pour the reaction mixture into a large volume of water and acidify with dilute HCl to precipitate the product.
5. Filter the solid, wash with water, and dry to obtain 3-(cyanomethyl)benzoic acid.

- Step 3: Hydrolysis of 3-(Cyanomethyl)benzoic Acid
  - Rationale: Strong acid hydrolysis is an effective way to convert the nitrile functional group to a carboxylic acid. The reaction proceeds through a primary amide intermediate.[1][2]
  - Procedure:
    1. Combine 3-(cyanomethyl)benzoic acid (1.0 eq) with a mixture of concentrated sulfuric acid (3.0 eq) and water (5.0 eq) in a flask with a reflux condenser.[1]
    2. Heat the mixture to reflux (100-110 °C) with vigorous stirring for 3-5 hours.[1]
    3. Cool the reaction mixture and pour it onto crushed ice. The final product, 3-carboxyphenylacetic acid, will precipitate as a solid.
    4. Collect the product by vacuum filtration and wash thoroughly with cold water.
- Purification and Validation
  - Rationale: Recrystallization is the most effective method for purifying the final product, removing any remaining starting materials or side products. Purity is then confirmed by melting point analysis and NMR spectroscopy.
  - Procedure:

© 2026 BenchChem. All rights reserved.

1. Recrystallize the crude solid from hot water or an ethanol/water mixture.
2. Dry the purified crystals under vacuum.
3. Confirm identity and purity by taking a melting point (a sharp range indicates high purity) and acquiring ^{1}H and ^{13}C NMR spectra, comparing them to the expected signature.

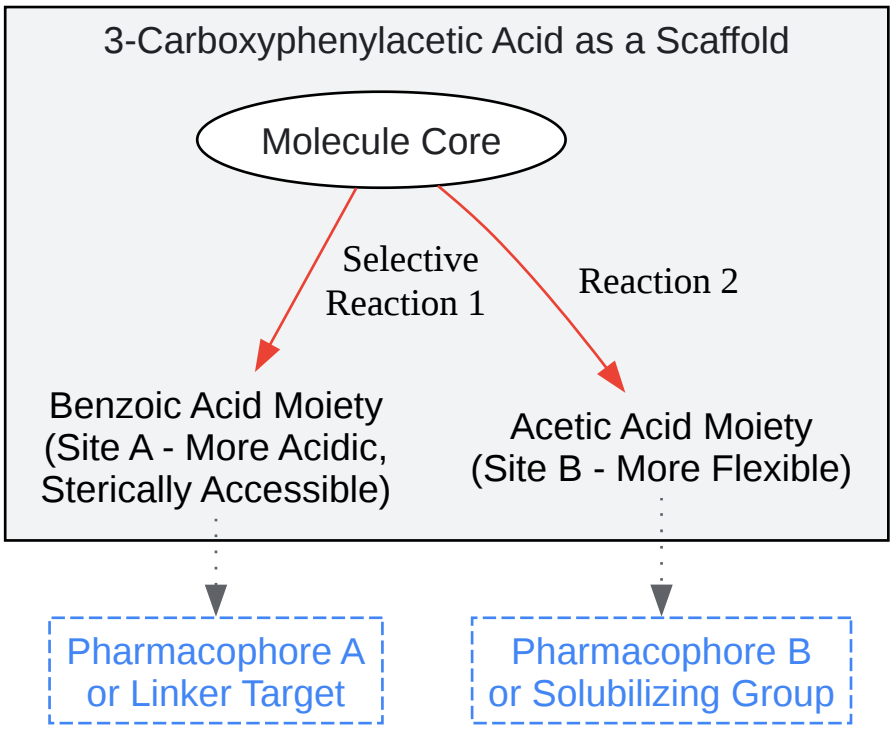
Part 3: Chemical Reactivity and Applications in Drug Discovery

The utility of 3-Carboxyphenylacetic acid stems from its identity as a bifunctional linker. The two carboxylic acid groups serve as versatile handles for covalent modification, allowing it to bridge two different molecular fragments or to act as a scaffold for building more complex molecules.

Differential Reactivity

The key to its sophisticated use is the differential reactivity of the two carboxyl groups. The benzoic acid group is directly conjugated with the aromatic system, making it slightly more acidic and sterically accessible. The acetic acid group is more flexible but slightly less acidic. This subtle difference can be exploited for selective reactions (e.g., selective esterification of the more reactive site) under carefully controlled conditions.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Reactivity sites of 3-Carboxyphenylacetic acid for use as a molecular scaffold.

Applications in Medicinal Chemistry

The carboxylic acid functional group is a crucial pharmacophore in many drugs, as its ability to ionize at physiological pH enhances water solubility and allows for strong ionic interactions with biological targets.[3] 3-Carboxyphenylacetic acid provides two such groups in a constrained spatial arrangement, making it an ideal starting point for various drug design strategies.

- Scaffold for Di-acid Analogues: Many biologically active molecules are di-acids. This molecule provides a rigid phenylacetic acid backbone to build upon. For example, in the development of NMDA receptor antagonists, aryl di-acid structures have proven effective.[4] 3-Carboxyphenylacetic acid could serve as a core scaffold for synthesizing libraries of such compounds to explore structure-activity relationships.

- Linker in PROTACs and Dual-Target Inhibitors: The molecule is well-suited as a linker to connect two different pharmacophores. One carboxyl group could be attached to a warhead

© 2026 BenchChem. All rights reserved.

targeting one protein, while the other attaches to a ligand for a different protein, creating a dual-target drug or a proteolysis-targeting chimera (PROTAC).

- Bioisostere Replacement: While the molecule itself is a carrier of the important carboxylic acid group, its derivatives are used in creating bioisosteres—functional groups that mimic the properties of a carboxylic acid to improve pharmacokinetic properties.[5] For instance, one of the acid groups could be converted to a tetrazole or hydroxamic acid, which are known carboxylic acid bioisosteres.[5][6]

Part 4: Safety, Handling, and Storage

As a dicarboxylic acid, 3-Carboxyphenylacetic acid requires careful handling to avoid irritation. The following guidelines are based on data from analogous chemical structures.[7][8][9][10][11]

Hazard Identification

- GHS Classification:
  - Skin Irritation (Category 2): Causes skin irritation.[7]
  - Serious Eye Irritation (Category 2A): Causes serious eye irritation.[7]
  - Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[7]
  - Acute Toxicity, Oral (Category 4): May be harmful if swallowed.[7]

Recommended Handling Protocol

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[8]
  - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

© 2026 BenchChem. All rights reserved.

- Hygiene Measures: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from strong oxidizing agents and strong bases.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 141749, 3-Phenoxyphenylacetic acid. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12122, 3'-Hydroxyphenylacetic acid. Retrieved from [Link]
- Chemsrc. (2025). 4-Carboxyphenylacetic acid | CAS#:501-89-3. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 444718, 3-Phenyllactic acid, (S)-. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 854054, 3-(4-Carboxyphenyl)propionic Acid. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 32153, 3-Biphenylylacetic acid. Retrieved from [Link]
- Adams, R., & Thal, A. F. (n.d.). Phenylacetic acid. Organic Syntheses. Retrieved from [Link]
- Inventiva Pharma. (n.d.). Synthesis of substituted phenyl acetic acid and 5-membered heterocycles derivatives. Retrieved from [Link]
- MDPI. (n.d.). A Complete 1H and 13C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Retrieved from [Link]
- CAS Common Chemistry. (n.d.). 4-Carboxybenzeneacetic acid. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Human Metabolome Database. (n.d.). 13C NMR Spectrum (1D, 15.09 MHz, CDCl3, experimental) (HMDB0000209). Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). VI. 1H and 13C NMR Spectra. Retrieved from [Link]
- Ballatore, C., Huryn, D. M., & Smith, A. B., III. (2013). Carboxylic Acid (Bio)Isosteres in Drug Design. ChemMedChem, 8(3), 385–395. Retrieved from [Link]
- MDPI. (2018). Synthesis of 2-[(3,4,5-Triphenyl)phenyl]acetic Acid and Derivatives. Retrieved from [Link]
- ResearchGate. (n.d.). Different Roles of Carboxylic Functions in Pharmaceuticals and Agrochemicals. Retrieved from [Link]
- Baron, B. M., et al. (2005). 3-[2-(3-aminophenyl)-2-carboxyvinyl]-4,6-dichloro-1H-indole-2-carboxylic acid, a potent selective glycine-site NMDA receptor antagonist. Journal of Medicinal Chemistry, 48(4), 995-1018. Retrieved from [Link]
- PubMed. (n.d.). N-[(arylmethoxy)phenyl] carboxylic acids, hydroxamic acids, tetrazoles, and sulfonyl carboxamides. Potent orally active leukotriene D4 antagonists of novel structure. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. researchgate.net [researchgate.net]
- 4. CoMFA, synthesis, and pharmacological evaluation of (E)-3-(2-carboxy-2-arylvinyl)-4,6-dichloro-1H-indole-2-carboxylic acids: 3-[2-(3-aminophenyl)-2-carboxyvinyl]-4,6-dichloro-1H-indole-2-carboxylic acid, a potent selective glycine-site NMDA receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Carboxylic Acid (Bio)Isosteres in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 6. N-[(arylmethoxy)phenyl] carboxylic acids, hydroxamic acids, tetrazoles, and sulfonyl carboxamides. Potent orally active leukotriene D4 antagonists of novel structure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. 3-(4-Carboxyphenyl)propionic Acid | C10H10O4 | CID 854054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]

- To cite this document: BenchChem. [Part 1: Core Molecular Profile: Physicochemical & Spectroscopic Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361844/docs#part-1-core-molecular-profile-physicochemical-spectroscopic-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.